

Disalicylide: A Comprehensive Technical Guide to Health and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disalicylide*

Cat. No.: *B3328571*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disalicylide (CAS No. 486-58-8) is a heterocyclic compound used in various chemical syntheses. This guide provides in-depth health and safety information essential for handling this substance in a laboratory or industrial setting. The following sections detail its physical and chemical properties, potential hazards, handling procedures, and emergency protocols, ensuring a safe working environment for all personnel.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Disalicylide** is presented in the table below. This information is critical for the safe handling and storage of the compound.

Property	Value	Source
CAS Number	486-58-8	[1]
Molecular Formula	C ₁₄ H ₈ O ₄	[1]
Molecular Weight	240.21 g/mol	[2]
Appearance	White crystalline solid	[1]
Melting Point	213 °C	[1]
Boiling Point	415.3 ± 15.0 °C (Predicted)	[1]
Density	1.359 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	No data available	[1]

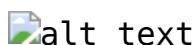
Hazard Identification and Classification

Disalicylide is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Signal Word: Danger

Hazard Pictograms:



A small icon of a document with a magnifying glass over it, representing search or availability.

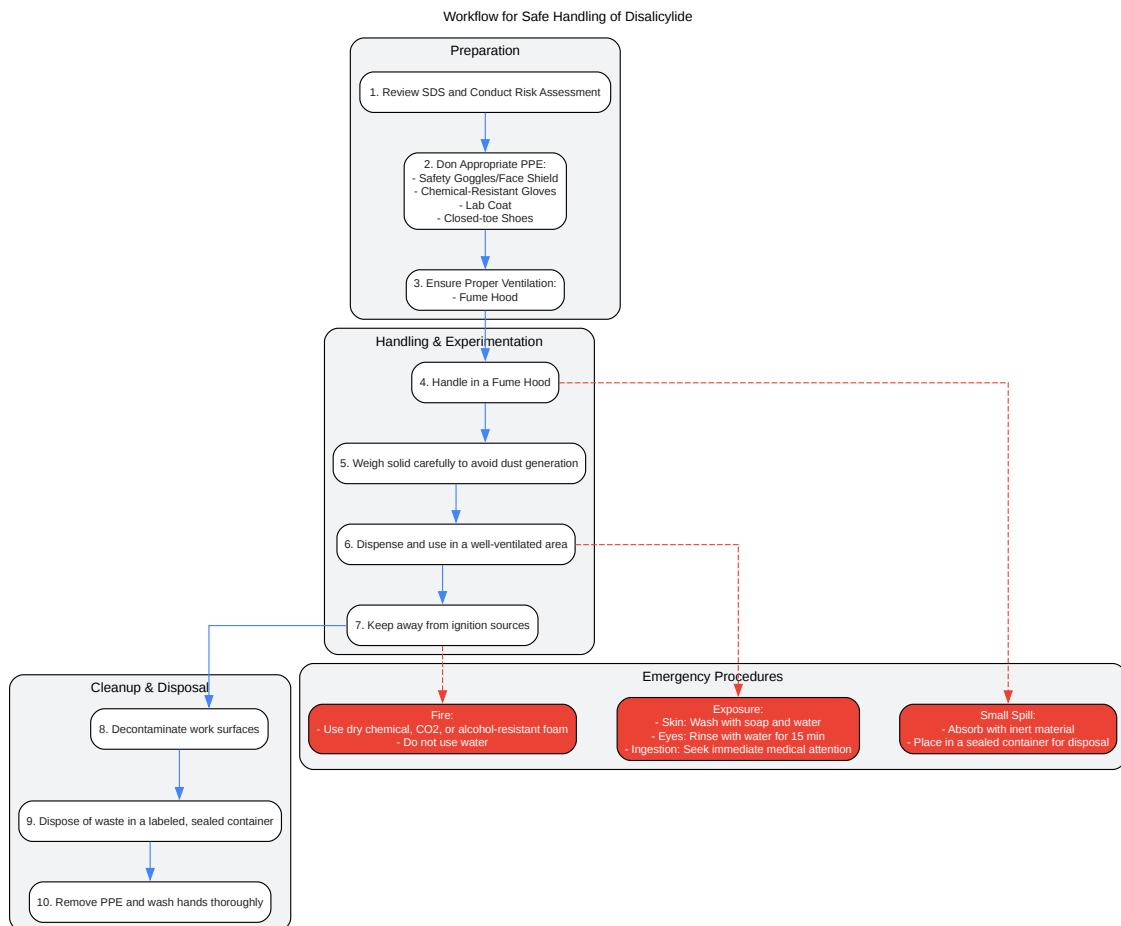
Toxicological Information

Detailed toxicological studies for **Disalicylide** are limited. The chemical, physical, and toxicological properties have not been thoroughly investigated.^{[3][4]} However, due to its classification, it is known to be harmful if swallowed and causes skin and serious eye irritation.^{[3][5]}

Toxicity Endpoint	Value	Species	Source
Acute Oral Toxicity	Harmful if swallowed (Category 4)	Not specified	[3][5]
Skin Irritation	Causes skin irritation (Category 2)	Not specified	[3][5]
Eye Irritation	Causes serious eye damage (Category 1)	Not specified	[3]

Safe Handling and Experimental Workflow

Adherence to strict safety protocols is mandatory when handling **Disalicylide**. The following workflow diagram outlines the essential steps for safe handling, from preparation to disposal.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **Disalicylide**

Experimental Protocols

Due to the limited publicly available information on specific experimental uses of **Disalicylide**, detailed protocols are not provided. Researchers should develop their own standard operating procedures (SOPs) based on the intended use, incorporating the safety information from this guide and the substance's Safety Data Sheet (SDS).

General Protocol Considerations:

- Engineering Controls: Always handle **Disalicylide** in a chemical fume hood to minimize inhalation exposure.[3][5]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.[3][6] If there is a risk of splashing, a face shield should also be worn.
- Hygiene Practices: Avoid eating, drinking, or smoking in areas where **Disalicylide** is handled.[3][5] Wash hands thoroughly after handling.[3][5]
- Static Discharge: Take precautionary measures against static discharge, as **Disalicylide** is a flammable solid.[3] Ground and bond containers and receiving equipment.[3]
- Storage: Store in a tightly closed container in a dry, well-ventilated place away from heat, sparks, open flames, and other ignition sources.[3][5]

Emergency Procedures

In the event of an emergency, follow these procedures:

Emergency	Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.	[3]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.	[3]
Ingestion	If swallowed, do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice. Rinse mouth.	[3]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Vapors may form explosive mixtures with air.	[3]
Spill	Evacuate personnel to safe areas. Wear appropriate personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable	[3][5]

containers for disposal. Avoid breathing dust.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.^[3] Contaminated packaging should be disposed of as unused product.

This technical guide provides a comprehensive overview of the health and safety information for handling **Disalicylide**. It is imperative that all personnel working with this chemical are thoroughly familiar with this information and the corresponding Safety Data Sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6H,12H-Dibenzo[b,f][1,5]dioxocin-6,12-dione | C₁₄H₈O₄ | CID 577586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Acute Salicylate Toxicity: A Narrative Review for Emergency Clinicians - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Isolation, biology and chemistry of the disorazoles: new anti-cancer macrodiolides - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Biological activities of meroterpenoids isolated from different sources - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Acute and oral subchronic toxicity of D-003 in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Disalicylide: A Comprehensive Technical Guide to Health and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3328571#health-and-safety-information-for-handling-disalicylide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com